An In-depth Technical Guide to the Isomers and Properties of C22H16N2O2

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Compound of Interest

Compound Name:	*2,9-Dimethylquinacridone*
CAS No.:	*980-26-7*
Cat. No.:	*B1329379*

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The molecular formula C22H16N2O2 represents a fascinating scaffold with significant implications in materials science and burgeoning potential in therapeutic applications. This guide provides a comprehensive technical overview of the core properties, synthesis, and characterization of the most prominent isomer of this formula, **2,9-Dimethylquinacridone**, while also exploring the broader context of quinacridone derivatives in drug development.

The Landscape of C22H16N2O2 Isomers: A Focus on 2,9-Dimethylquinacridone

While multiple structural isomers of C22H16N2O2 are theoretically possible, the scientific literature is overwhelmingly dominated by one highly stable and commercially significant isomer: 2,9-dimethyl-5,12-dihydroquinolino[2,3-b]acridine-7,14-dione, commonly known as **2,9-Dimethylquinacridone** or Pigment Red 122.[1][2] Its pentacyclic aromatic structure forms a robust, planar molecule with extensive π-conjugation, which is the basis for its intense color and remarkable stability.[3]

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This guide will primarily focus on this key isomer due to the wealth of available data and its established applications. Other isomers are not well-characterized or widely synthesized in the available scientific literature.

Caption: Chemical structure of **2,9-Dimethylquinacridone**.

Physicochemical Properties of 2,9-Dimethylquinacridone

The utility of **2,9-Dimethylquinacridone** in its various applications stems from its robust physicochemical properties. Its high melting point, thermal stability, and insolubility in most solvents are defining characteristics.[3][4]

Property	Value	Source(s)
Molecular Weight	340.37 g/mol	[3]
Appearance	Bright bluish-red powder	[3]
Melting Point	High melting point (decomposes at high temperatures)	[5]
Density	1.4 - 1.5 g/cm³	[6]
Solubility	Insoluble in water and most organic solvents	[7]
Heat Resistance	280-300 °C	[3][8]
Light Fastness	Excellent (7-8 on the Blue Wool Scale)	[8][9]
UV-Vis Absorption (in DMSO)	λmax ≈ 532 nm	[10]
Specific Surface Area	62 m²/g	[6]

Spectroscopic Characterization:

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- UV-Visible Spectroscopy: In solution (e.g., dimethyl sulfoxide), **2,9-dimethylquinacridone** exhibits a pale yellow color with absorption maxima around 532 nm.[10] In the solid state, intermolecular hydrogen bonding and π-π stacking lead to a significant bathochromic shift, resulting in its characteristic vivid red color.[10]

- Infrared (IR) Spectroscopy: The IR spectrum is characterized by strong absorptions corresponding to N-H stretching and C=O stretching, which are indicative of the quinacridone core. The positions of these bands can be influenced by the crystalline form (polymorphism) of the pigment.[11]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to its low solubility, obtaining high-resolution NMR spectra can be challenging. However, in suitable solvents, ^{1}H and ^{13}C NMR spectroscopy can confirm the symmetrical nature of the molecule and the presence of the methyl and aromatic protons and carbons.

- Mass Spectrometry: Electron impact mass spectrometry of the parent quinacridone shows a strong molecular ion peak. The fragmentation pattern of **2,9-dimethylquinacridone** would be expected to show losses of methyl groups and other fragments characteristic of the stable aromatic core.[12][13]

Synthesis of 2,9-Dimethylquinacridone: A Step-by-Step Protocol

The industrial synthesis of **2,9-dimethylquinacridone** is a multi-step process that involves the condensation of a dialkyl succinylsuccinate with an aniline derivative, followed by cyclization and oxidation.[5][14] A common laboratory-scale synthesis involves the cyclization of 2,5-di(p-tolylamino)terephthalic acid.[15]

Experimental Protocol: Cyclization of 2,5-di(p-tolylamino)terephthalic acid[15]

- Preparation of the Cyclization Agent: In a mechanically stirred beaker, mix 200 ml of polyphosphoric acid and 100 ml of 85% phosphoric acid. Allow the mixture to cool to 40°C.

- Addition of Starting Material: Gradually add 30 grams of 2,5-di(p-tolylamino)terephthalic acid in small portions with intense agitation. Ensure each portion dissolves before adding the next, maintaining the temperature below 60°C using an external water bath.

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- Cyclization Reaction: Transfer the resulting solution to a 500 ml round-bottom flask equipped with a mechanical stirrer, drying tube, nitrogen inlet, and thermometer. Heat the solution to 100°C over 45 minutes with stirring and hold at this temperature for another 45 minutes.
- Precipitation: Pour the hot reaction mixture into 2 liters of water with vigorous mechanical stirring to precipitate the crude product.
- Purification:
  - Filter the precipitate and wash it with water until the filtrate is acid-free.
  - Suspend the filter cake in 2 liters of water and adjust the pH to 12 with a 50 wt% aqueous NaOH solution.
  - Heat the suspension to 60°C for 15 minutes with continued stirring and filter while warm.
  - Wash the filter cake with water and dry it in a vacuum oven at 70-80°C to yield the final **2,9-dimethylquinacridone** product.

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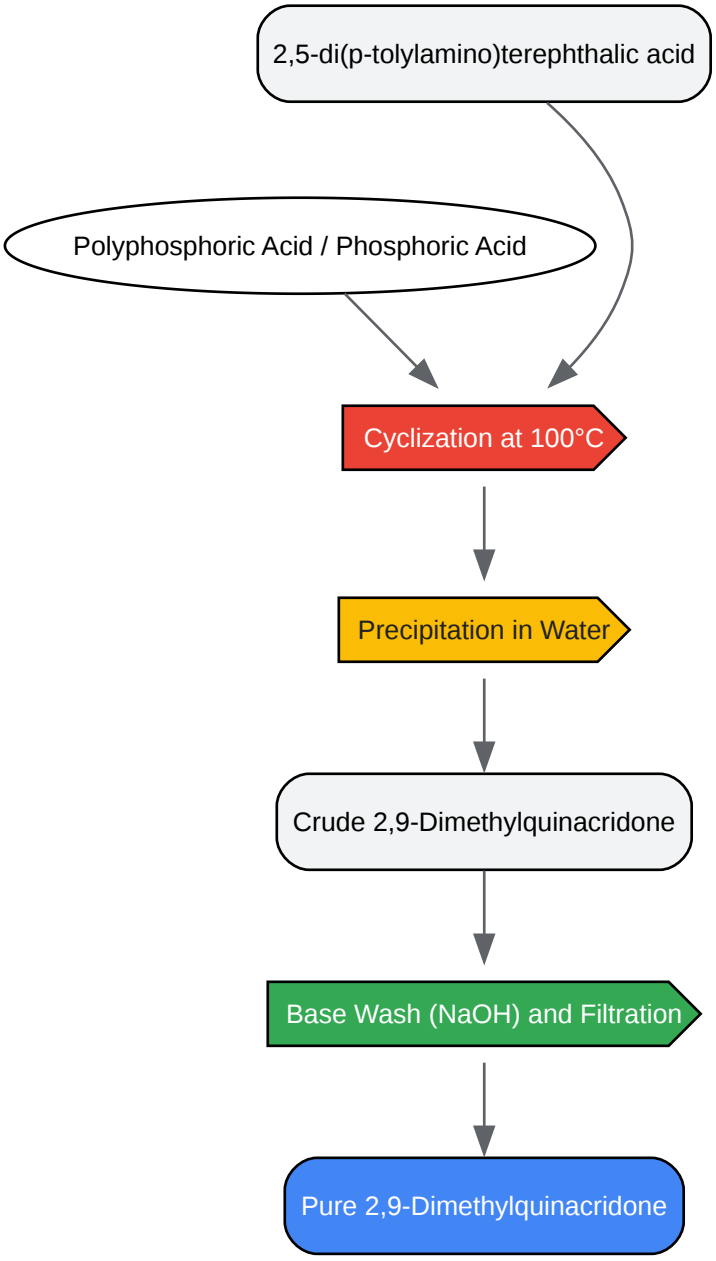

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Caption: A simplified workflow for the synthesis of **2,9-dimethylquinacridone**.

Applications Beyond Pigmentation: A Horizon of Possibilities

While the primary application of **2,9-dimethylquinacridone** is as a high-performance pigment in paints, plastics, and inks due to its exceptional color and stability, its unique electronic

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properties have opened up new avenues of research.[3][7]

Organic Electronics:

The planar, π-conjugated structure of quinacridones allows for efficient charge transport, making them promising materials for organic electronics.[16] Research is actively exploring their use in:

- Organic Field-Effect Transistors (OFETs): Quinacridone derivatives have been investigated as the active semiconductor layer in OFETs.[7]
- Organic Solar Cells (OSCs): Their strong absorption in the visible spectrum makes them suitable as donor or acceptor materials in the active layer of OSCs.[11]
- Organic Light-Emitting Diodes (OLEDs): The inherent fluorescence of some quinacridone derivatives can be harnessed for use as emissive materials in OLEDs.[16]

The performance of these devices is highly dependent on the molecular packing and morphology of the quinacridone thin films, which can be influenced by the choice of polymorph and deposition conditions.[5]

Biological Activity and Potential in Drug Development

The quinacridone scaffold, while not traditionally associated with pharmaceuticals, is gaining attention for its potential in photodynamic therapy (PDT), a treatment modality that uses a photosensitizer, light, and oxygen to generate cytotoxic reactive oxygen species (ROS) that can kill cancer cells.[17][18]

Mechanism of Action in Photodynamic Therapy:

- Photosensitizer Accumulation: Quinacridone derivatives can be designed to selectively accumulate in tumor cells.[17]
- Light Activation: Upon irradiation with light of a specific wavelength, the quinacridone derivative is excited to a triplet state.

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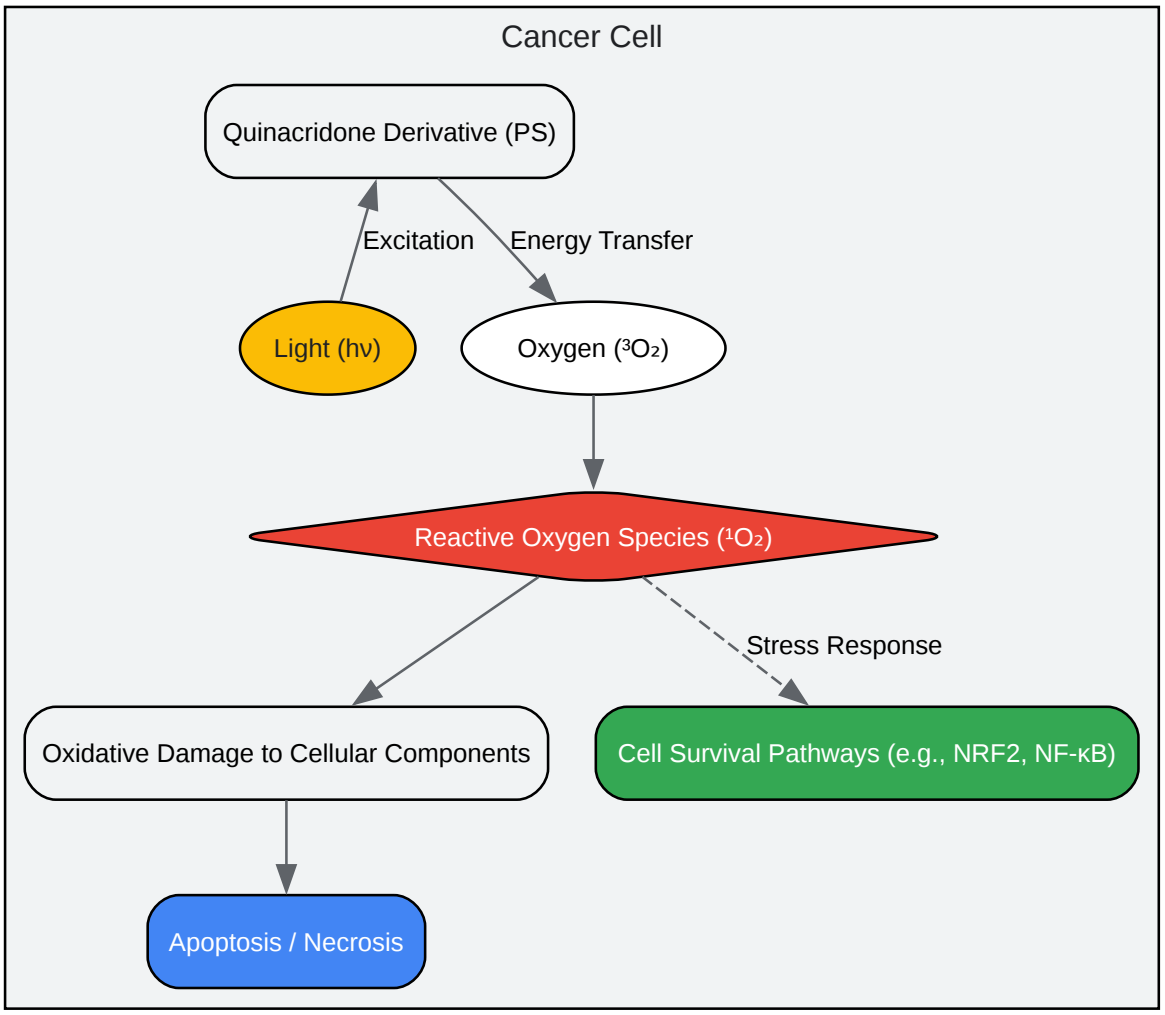
- Energy Transfer and ROS Generation: The excited photosensitizer transfers its energy to molecular oxygen, generating highly reactive singlet oxygen and other ROS.[17]
- Induction of Cell Death: The ROS cause oxidative damage to cellular components, leading to cell death through apoptosis and/or necrosis.[4]



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Caption: Simplified mechanism of quinacridone-mediated photodynamic therapy.

Affected Signaling Pathways:

The oxidative stress induced by PDT can activate various cellular signaling pathways. While specific research on **2,9-dimethylquinacridone** is limited, studies on PDT in general indicate

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that the generated ROS can trigger pathways leading to both cell death and cell survival.[4]

- Apoptotic Pathways: ROS can damage mitochondria, leading to the release of cytochrome c and the activation of caspase cascades, ultimately resulting in apoptosis.

- Stress Response and Survival Pathways: PDT-induced oxidative stress can also activate pro-survival pathways as a cellular defense mechanism. These include the activation of transcription factors like NF-κB and NRF2, which upregulate the expression of antioxidant and anti-apoptotic genes.[4] For drug development professionals, understanding and potentially inhibiting these survival pathways could enhance the efficacy of PDT.

Conclusion and Future Directions

The molecular formula C22H16N2O2 is predominantly represented by the robust and versatile compound, **2,9-dimethylquinacridone**. While its legacy is firmly rooted in the pigment industry, its future is increasingly pointing towards high-tech applications in organic electronics and medicine. For researchers, the exploration of its polymorphism and the synthesis of novel derivatives with tailored electronic properties remain fertile ground. For drug development professionals, the quinacridone scaffold presents an intriguing and relatively underexplored platform for the development of novel photosensitizers for photodynamic therapy. Further research into the specific cellular targets and signaling pathways modulated by these compounds will be crucial in translating their potential into clinical applications.

References

- PrepChem. (n.d.). Synthesis of **2,9-dimethylquinacridone**. Retrieved from [Link]

- ResearchGate. (n.d.). Quinacridone derivative as a new photosensitizer: Photodynamic effects in cells and in vivo. Retrieved from [Link]

- RSC Publishing. (n.d.). Quinacridone-based π-conjugated electronic materials. Retrieved from [Link]

- RSC Publishing. (n.d.). Spectroscopic identification of quinacridone polymorphs for organic electronics. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (n.d.). CN111019387A - Preparation method of 2, 9-dimethyl quinacridone violet red pigment.
- WordPress. (2018, November 15). ORGANIC PIGMENTS: Pigment Red 122 (P.R.122),Physical, Chemical Properties and Applications. Retrieved from [Link]
- European Patent Office. (1998, June 24). PROCESS FOR PREPARING PIGMENT FROM **2,9-DIMETHYLQUINACRIDONE** COMPOUND - EP 0567651 B1. Retrieved from [Link]
- Sudarsan. (n.d.). Pigment Red 122. Retrieved from [Link]
- University of Seoul. (2017, May). Development of Organic Semiconductors Based on Quinacridone Derivatives for Organic Field-Effect Transistors: High-Voltage Logic Circuit Applications. Retrieved from [Link]
- MDPI. (n.d.). Quinacridones as a Building Block for Sustainable Gliding Layers on Ice and Snow. Retrieved from [Link]
- L COLOR. (n.d.). Pigment red 122 (pr122). Retrieved from [Link]
- IS&T | Library. (n.d.). Color Generation Mechanism of Quinacridone Derivatives as Viewed from the Intermolecular Hydrogen Bond. Retrieved from [Link]
- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved from [Link]
- MDPI. (n.d.). Structure and Optical Properties of New 2-N-Phenylamino-methyl-nitro-pyridine Isomers. Retrieved from [Link]
- ResearchGate. (2025, August 8). Studies on Quinacridone Pigments. V. 2, 9-Dimethyl Quinacridone Pigments. Retrieved from [Link]
- National Institutes of Health. (n.d.). Tumor cell survival pathways activated by photodynamic therapy: a molecular basis for pharmacological inhibition strategies. Retrieved from [Link]
- YouTube. (2023, October 24). Mass Spectrometry: Interpreting Fragmentation Patterns // HSC Chemistry. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- National Institutes of Health. (n.d.). Mechanisms in photodynamic therapy: part one—-photosensitizers, photochemistry and cellular localization. Retrieved from [Link]
- National Institutes of Health. (n.d.). Mechanisms in photodynamic therapy: part two—cellular signaling, cell metabolism and modes of cell death. Retrieved from [Link]
- National Institutes of Health. (n.d.). Photodynamic Therapy (PDT): PDT Mechanisms. Retrieved from [Link]
- NP-MRD. (n.d.). 13C NMR Spectrum (1D, 25 MHz, H2O, predicted) (NP0143450). Retrieved from [Link]
- University of Calgary. (n.d.). Mass Spectrometry: Fragmentation. Retrieved from [Link]
- National Institutes of Health. (n.d.). 5,12-Dihydro-2,9-dimethylquino(2,3-b)acridine-7,14-dione. Retrieved from [Link]
- National Institutes of Health. (n.d.). Synthesis and Characterization of Polynorbornenes with Nitronaphthyl Side-Chains. Retrieved from [Link]
- ResearchGate. (2022, September 21). Puzzling Out the Structure of Novofumigatamide: Total Synthesis of Constitutional Isomers. Part II. Retrieved from [Link]
- ResearchGate. (n.d.). 13C NMR chemical shifts (δ, ppm) of monosubstituted pyridines a. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). VI. 1H and 13C NMR Spectra. Retrieved from [Link]
- ResearchGate. (n.d.). Characterization of the Azirinyl Cation and Its Isomers | Request PDF. Retrieved from [Link]
- National Institutes of Health. (n.d.). Characterization Of The Azirinyl Cation And Its Isomers. Retrieved from [Link]
- Research Journal of Pharmacy and Technology. (n.d.). Cancer Therapy with Quinoxaline Derivatives: Dual Inhibition of Pi3k and Mtor Signaling Pathways. Retrieved from [Link]
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Chemguide. (n.d.). mass spectra - fragmentation patterns. Retrieved from [Link]
- SlidePlayer. (n.d.). Ion fragmentation of small molecules in mass spectrometry. Retrieved from [Link]
- Semantic Scholar. (n.d.). A REVIEW ON BIOLOGICAL ACTIVITY OF QUINAZOLINONES. Retrieved from [Link]
- Frontiers. (n.d.). Exploring the recent trends in perturbing the cellular signaling pathways in cancer by natural products. Retrieved from [Link]
- NP-MRD. (n.d.). 13C NMR Spectrum (1D, 25 MHz, H2O, predicted) (NP0143450). Retrieved from [Link]
- University of Calgary. (n.d.). Mass Spectrometry: Fragmentation. Retrieved from [Link]
- The Royal Society of Chemistry. (n.d.). VI. 1H and 13C NMR Spectra. Retrieved from [Link]
- National Institutes of Health. (n.d.). 5,12-Dihydro-2,9-dimethylquino(2,3-b)acridine-7,14-dione. Retrieved from [Link]
- ResearchGate. (n.d.). The chemical structure of 2-9-dimethylquinacridone pigment.. Retrieved from [Link]
- MDPI. (2021, January 31). Crosstalk of Cancer Signaling Pathways by Cyclic Hexapeptides and Anthraquinones from Rubia cordifolia. Retrieved from [Link]
- YouTube. (2015, February 19). Mass Spectrometry Fragmentation Part 1. Retrieved from [Link]
- Biointerface Research in Applied Chemistry. (2022, September 17). Annotated Review on Various Biological Activities of Quinoline Molecule. Retrieved from [Link]

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Sources

- 1. jacksonsart.com [jacksonsart.com]
- 2. Tumor cell survival pathways activated by photodynamic therapy: a molecular basis for pharmacological inhibition strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CN111019387A - Preparation method of 2, 9-dimethyl quinacridone violet red pigment - Google Patents [patents.google.com]
- 4. CN1521218A - Process for preparation of quinacridone series pigments - Google Patents [patents.google.com]
- 5. liquitex.com [liquitex.com]
- 6. chsopensource.org [chsopensource.org]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. chemguide.co.uk [chemguide.co.uk]
- 11. youtube.com [youtube.com]
- 12. data.epo.org [data.epo.org]
- 13. prepchem.com [prepchem.com]
- 14. Crystal structure prediction of organic pigments: quinacridone as an example - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Mechanisms in photodynamic therapy: part one—-photosensitizers, photochemistry and cellular localization - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Photodynamic Therapy (PDT): PDT Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Mechanisms in photodynamic therapy: part two—cellular signaling, cell metabolism and modes of cell death - PMC [pmc.ncbi.nlm.nih.gov]

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